

The Synthesis of Vince Lactam: A Comprehensive Guide for Drug Development Professionals

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Compound of Interest

Compound Name: 2-Azabicyclo[2.2.1]hept-5-ene
hydrochloride

CAS No.: 63882-16-6

Cat. No.: B1281542

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Introduction: The Strategic Importance of Vince Lactam in Antiviral Therapy

Vince Lactam, chemically known as 2-azabicyclo[2.2.1]hept-5-en-3-one, stands as a cornerstone chiral building block in medicinal chemistry.^{[1][2]} Its rigid bicyclic structure and versatile functionality have made it an indispensable precursor in the synthesis of a class of antiviral drugs known as carbocyclic nucleosides.^{[3][4]} These therapeutic agents, which include the blockbuster anti-HIV drug Abacavir and the influenza treatment Peramivir, derive their efficacy from the unique structural features imparted by the Vince Lactam core.^[2]

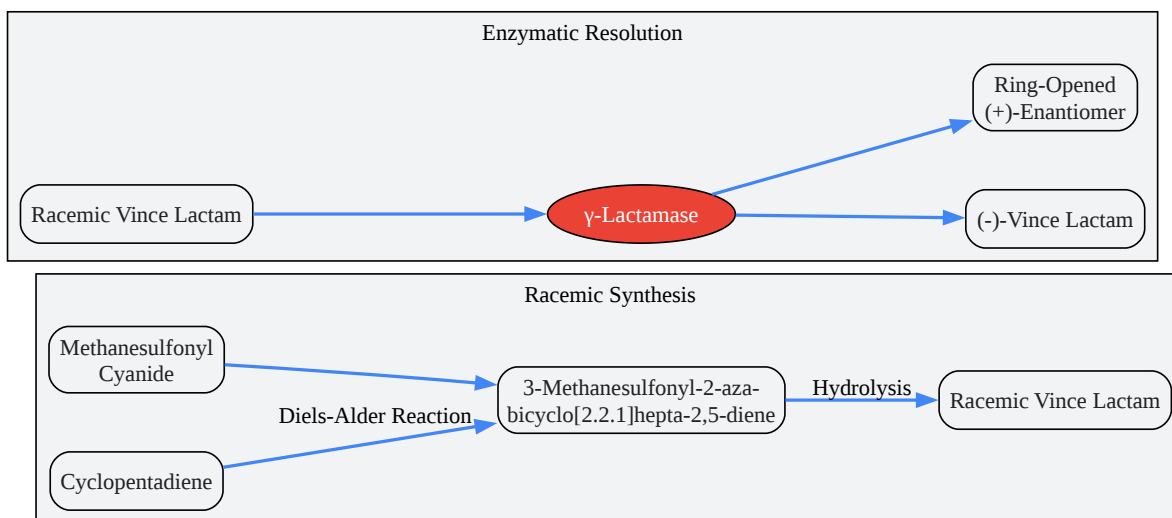
Carbocyclic nucleosides are analogues of natural nucleosides where the oxygen atom of the furanose ring is replaced by a methylene group.^[3] This substitution confers enhanced metabolic stability by rendering the molecule resistant to enzymatic cleavage, a common pathway for the degradation of traditional nucleoside-based drugs. The Vince Lactam

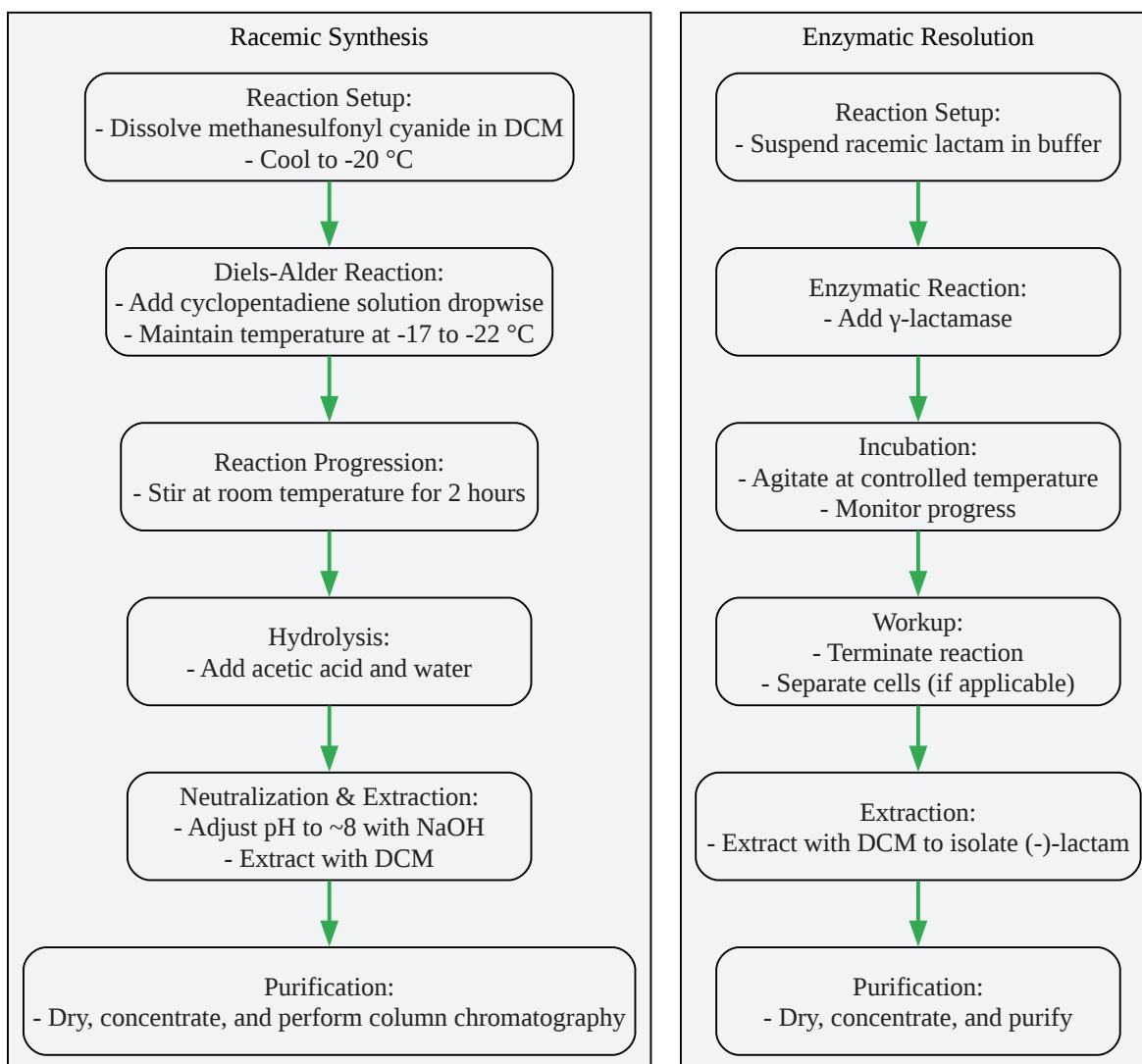
framework provides the essential stereochemistry and conformational rigidity required for potent and selective interaction with viral enzymes.

This application note provides a detailed experimental procedure for the synthesis of racemic Vince Lactam, followed by the industrially preferred method for obtaining the enantiomerically pure form through enzymatic kinetic resolution. The underlying chemical principles, safety considerations, and the synthetic versatility of this crucial intermediate are also discussed to provide a comprehensive resource for researchers and professionals in the field of drug development.

Chemical Reaction Pathway

The synthesis of racemic Vince Lactam is most efficiently achieved through a [4+2] cycloaddition (Diels-Alder reaction) between cyclopentadiene and a suitable dienophile, followed by hydrolysis. While early syntheses utilized chlorosulfonyl isocyanate, a more contemporary and scalable approach employs methanesulfonyl cyanide.^{[5][6][7]}





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Sources

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